

Confirming the Structure of Synthesized 4-Octylphenethyl Methanesulfonate: A Comparative Guide

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Compound of Interest

Compound Name: 4-Octylphenethyl
methanesulfonate

CAS No.: 162358-06-7

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In the landscape of pharmaceutical research and drug development, the unambiguous structural confirmation of synthesized intermediates is a cornerstone of scientific rigor. This guide provides an in-depth technical comparison of methodologies for confirming the structure of **4-Octylphenethyl methanesulfonate**, a key intermediate in the synthesis of pharmacologically active molecules like FTY720-d4. We will delve into the synthesis of its precursor, the mesylation reaction, and a comprehensive analysis of the expected spectroscopic data that validates the final product's integrity. This guide is designed for researchers, scientists, and drug development professionals who require a robust framework for structural elucidation.

The Synthetic Pathway: From Alcohol to Mesylate

The journey to **4-Octylphenethyl methanesulfonate** begins with the synthesis of its precursor, 2-(4-octylphenyl)ethan-1-ol. This is followed by the crucial mesylation step, which converts the

alcohol's hydroxyl group into a good leaving group, a common strategy in multi-step organic synthesis.^[1]

Experimental Protocol: Synthesis of 2-(4-octylphenyl)ethan-1-ol

The synthesis of 2-(4-octylphenyl)ethan-1-ol can be achieved through a Grignard reaction, a powerful tool for carbon-carbon bond formation.

Methodology:

- **Grignard Reagent Formation:** In a flame-dried, three-necked round-bottom flask under a nitrogen atmosphere, magnesium turnings (1.5 g, 61.3 mmol) and a catalytic amount of iodine are placed. Anhydrous diethyl ether (200 mL) is added, followed by the slow, dropwise addition of 1-bromooctane. The reaction is gently refluxed for 1 hour until the magnesium is consumed, resulting in a gray, nearly transparent solution of octylmagnesium bromide.
- **Alkylation Reaction:** In a separate flask, p-bromophenethyl alcohol is protected, for example, as a trityl ether, to prevent the acidic hydroxyl proton from quenching the Grignard reagent. This protected starting material is then reacted with the prepared octylmagnesium bromide.
- **Deprotection:** Following the alkylation, the protecting group is removed under acidic conditions to yield the desired 2-(4-octylphenyl)ethan-1-ol.
- **Purification:** The crude product is purified by column chromatography on silica gel to afford the pure alcohol.

Experimental Protocol: Synthesis of 4-Octylphenethyl methanesulfonate

The conversion of the synthesized alcohol to the corresponding mesylate is a standard procedure in organic synthesis.^{[1][2][3]}

Methodology:

- To a solution of 2-(4-octylphenyl)ethan-1-ol (1 eq.) in anhydrous dichloromethane (DCM) at 0 °C is added triethylamine (1.5 eq.).

- Methanesulfonyl chloride (1.2 eq.) is then added dropwise, and the reaction mixture is stirred at 0 °C for 4 hours.
- The reaction progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction is quenched with water, and the layers are separated. The aqueous layer is extracted with DCM.
- The combined organic layers are washed with water and brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield the crude **4-Octylphenethyl methanesulfonate**.
- Further purification can be achieved by column chromatography.

Synthesis workflow for **4-Octylphenethyl methanesulfonate**.

Structural Confirmation: A Multi-faceted Spectroscopic Approach

The definitive confirmation of the synthesized **4-Octylphenethyl methanesulfonate** structure relies on a combination of spectroscopic techniques. Each method provides a unique piece of the structural puzzle.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

The proton NMR spectrum provides information on the number of different types of protons, their chemical environment, and their proximity to other protons.

Predicted ¹H NMR Data for **4-Octylphenethyl methanesulfonate** (in CDCl₃):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.15	d	2H	Aromatic H (ortho to octyl group)
~7.10	d	2H	Aromatic H (meta to octyl group)
~4.40	t	2H	-CH ₂ -OMs
~3.00	t	2H	Ar-CH ₂ -
~2.85	s	3H	-SO ₂ -CH ₃
~2.60	t	2H	Ar-CH ₂ - (of octyl)
~1.60	m	2H	-CH ₂ - (of octyl)
~1.30	m	10H	-(CH ₂) ₅ - (of octyl)
~0.90	t	3H	-CH ₃ (of octyl)

Note: These are predicted values and may vary slightly in an experimental spectrum.

The key diagnostic signals are the triplet around 4.40 ppm, which is deshielded due to the adjacent electron-withdrawing mesylate group, and the singlet around 2.85 ppm, corresponding to the methyl protons of the mesylate group.

The carbon-13 NMR spectrum provides information on the number of different types of carbon atoms in the molecule.

Predicted ¹³C NMR Data for **4-Octylphenethyl methanesulfonate** (in CDCl₃):

Chemical Shift (δ , ppm)	Assignment
~142.0	Aromatic C (quaternary, attached to octyl)
~135.0	Aromatic C (quaternary, attached to ethyl)
~129.0	Aromatic CH
~128.5	Aromatic CH
~70.0	-CH ₂ -OMs
~37.5	-SO ₂ -CH ₃
~35.5	Ar-CH ₂ -
~35.0	Ar-CH ₂ - (of octyl)
~32.0	-CH ₂ - (of octyl)
~31.5	-CH ₂ - (of octyl)
~29.5	-CH ₂ - (of octyl)
~29.3	-CH ₂ - (of octyl)
~22.7	-CH ₂ - (of octyl)
~14.1	-CH ₃ (of octyl)

Note: These are predicted values and may vary slightly in an experimental spectrum.

The carbon attached to the mesylate group is expected to appear around 70.0 ppm, significantly downfield from a typical alcohol carbon. The methyl carbon of the mesylate group will be around 37.5 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent tool for identifying the presence of specific functional groups.

Characteristic IR Peaks for **4-Octylphenethyl methanesulfonate**:

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3020-3100	Medium	Aromatic C-H stretch
~2850-2960	Strong	Aliphatic C-H stretch
~1350-1370	Strong	S=O asymmetric stretch (sulfonate)
~1170-1190	Strong	S=O symmetric stretch (sulfonate)
~900-1000	Strong	S-O stretch (sulfonate)

The most indicative peaks for a successful mesylation are the strong absorptions corresponding to the asymmetric and symmetric stretching of the S=O bonds in the sulfonate group.^[4]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its structure.

Expected Fragmentation Pattern for **4-Octylphenethyl methanesulfonate**:

For **4-Octylphenethyl methanesulfonate** (Molecular Weight: 312.47 g/mol), the mass spectrum is expected to show a molecular ion peak (M⁺) at m/z 312. The fragmentation pattern will likely involve cleavage of the C-O and S-O bonds.

Key Expected Fragments:

m/z	Fragment
312	[M] ⁺ (Molecular Ion)
217	[M - SO ₂ CH ₃] ⁺
119	[C ₈ H ₉ O] ⁺ (Tropylium-like ion from phenethyl moiety)
105	[C ₇ H ₇ O] ⁺
91	[C ₇ H ₇] ⁺ (Tropylium ion)
79	[SO ₂ CH ₃] ⁺

The presence of the molecular ion peak at m/z 312 is a strong indicator of the correct product. The fragmentation pattern, particularly the loss of the mesyl group (SO₂CH₃), provides further confirmation.^[5]

Analytical workflow for structural confirmation.

Comparison with Alternative Methodologies

While the combination of NMR, IR, and MS provides a robust confirmation of the structure, it is worthwhile to consider alternative approaches and reagents.

Alternative Mesylating Agents

- Methanesulfonic anhydride ((MeSO₂)₂O): This reagent can be used as an alternative to methanesulfonyl chloride. A key advantage is that it avoids the formation of alkyl chloride byproducts that can sometimes occur with methanesulfonyl chloride.^[3] The reaction conditions are generally similar, often employing a base like pyridine.

Alternative Sulfonating Agents

- p-Toluenesulfonyl chloride (TsCl): This reagent is commonly used to form tosylates, which are also excellent leaving groups. The choice between mesylate and tosylate often depends on the specific requirements of the subsequent reaction steps, as their reactivity can differ slightly.

- Trifluoromethanesulfonyl chloride (TfCl) or Triflic anhydride (Tf₂O): These reagents form triflates, which are exceptionally good leaving groups. They are typically used when a highly reactive substrate is required for the next synthetic step.

Alternative Analytical Techniques

- High-Performance Liquid Chromatography (HPLC): While not a primary tool for structural elucidation, HPLC is invaluable for assessing the purity of the synthesized compound. A single sharp peak in the chromatogram is a good indication of a pure substance.
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is particularly useful for analyzing volatile compounds and can provide both retention time data (for purity assessment) and mass spectral data (for structural information).^[6]

Data Summary and Comparison

The following table summarizes the key analytical data for confirming the structure of **4-Octylphenethyl methanesulfonate** and compares it with a common alternative, the corresponding tosylate.

Analytical Technique	4-Octylphenethyl Methanesulfonate (Predicted)	4-Octylphenethyl Tosylate (Predicted)	Key Differentiating Features
¹ H NMR	Singlet at ~2.85 ppm (-SO ₂ CH ₃)	Singlet at ~2.45 ppm (Ar-CH ₃)	Chemical shift of the methyl group on the sulfonate ester.
¹³ C NMR	Signal at ~37.5 ppm (-SO ₂ CH ₃)	Signal at ~21.5 ppm (Ar-CH ₃)	Chemical shift of the methyl carbon.
IR	Strong S=O stretches (~1360, ~1180 cm ⁻¹)	Strong S=O stretches (~1360, ~1175 cm ⁻¹)	Very similar; differentiation is difficult.
MS (M ⁺)	m/z 312	m/z 388	Molecular ion peak reflects the different molecular weights.

Conclusion

The structural confirmation of synthesized **4-Octylphenethyl methanesulfonate** is a critical step that demands a meticulous and multi-faceted analytical approach. By combining the detailed insights from ^1H and ^{13}C NMR, the functional group information from IR spectroscopy, and the molecular weight and fragmentation data from mass spectrometry, researchers can confidently verify the integrity of their synthesized product. This guide provides a comprehensive framework, from synthesis to analysis, empowering scientists to ensure the quality and reliability of their chemical intermediates in the pursuit of novel drug discovery and development.

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